

Application Notes and Protocols for CARM1-IN-3 Dihydrochloride in DMSO

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Compound of Interest

Compound Name: CARM1-IN-3 dihydrochloride

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Audience: Researchers, scientists, and drug development professionals.

Introduction

CARM1-IN-3 dihydrochloride is a potent and selective inhibitor of Co-activator Associated Arginine Methyltransferase 1 (CARM1), a key enzyme in epigenetic regulation.[1][2] Proper solubilization is critical for accurate and reproducible experimental results. Dimethyl sulfoxide (DMSO) is a common solvent for dissolving CARM1-IN-3 dihydrochloride for in vitro studies due to its high solubilizing capacity for many organic molecules.[3] These application notes provide a detailed protocol for the dissolution of CARM1-IN-3 dihydrochloride in DMSO, including best practices for handling, storage, and preparation of working solutions.

Physicochemical Properties and Solubility Data

A summary of the key properties of **CARM1-IN-3 dihydrochloride** is presented below. This information is essential for accurate preparation of stock solutions.



Property	Value	Reference
Molecular Formula	C24H34Cl2N4O2	
Molecular Weight	481.46 g/mol	[1][2]
Appearance	Powder	[3]
Solubility in DMSO	50 mg/mL (103.85 mM)	[1][4]
Solubility in Water	50 mg/mL (103.85 mM)	

Experimental Protocol: Dissolving CARM1-IN-3 Dihydrochloride in DMSO

This protocol details the steps to prepare a concentrated stock solution of **CARM1-IN-3 dihydrochloride** in DMSO.

Materials and Equipment

- CARM1-IN-3 dihydrochloride powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Ultrasonic water bath

Safety Precautions

 Always handle chemical compounds in a well-ventilated area, preferably within a chemical fume hood.



- Wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves (e.g., butyl rubber or double nitrile gloves).[5]
- Review the Safety Data Sheet (SDS) for CARM1-IN-3 dihydrochloride and DMSO before handling.

Procedure for Preparing a 50 mM Stock Solution

- Preparation: Allow the vial of CARM1-IN-3 dihydrochloride powder to equilibrate to room temperature before opening to prevent moisture condensation.
- Weighing: Tare a sterile, empty microcentrifuge tube on a calibrated analytical balance.
 Carefully weigh the desired amount of CARM1-IN-3 dihydrochloride powder. For example, to prepare 1 mL of a 50 mM stock solution, weigh out 24.07 mg of the compound.
- Solvent Addition: Add the calculated volume of fresh, anhydrous DMSO to the tube containing the powder. Using newly opened DMSO is recommended as it is hygroscopic, and absorbed moisture can significantly impact solubility.[6]
- Dissolution:
 - Vortex the solution vigorously for 1-2 minutes to facilitate initial mixing.
 - To ensure complete dissolution, sonicate the solution in an ultrasonic water bath. The duration may vary, but 15-30 minutes is typically sufficient. The solution should be clear and free of any visible particulates.
- Verification: Visually inspect the solution to confirm that all solid material has dissolved.

Stock Solution Preparation Table

The following table provides quick-reference volumes for preparing stock solutions at various concentrations.



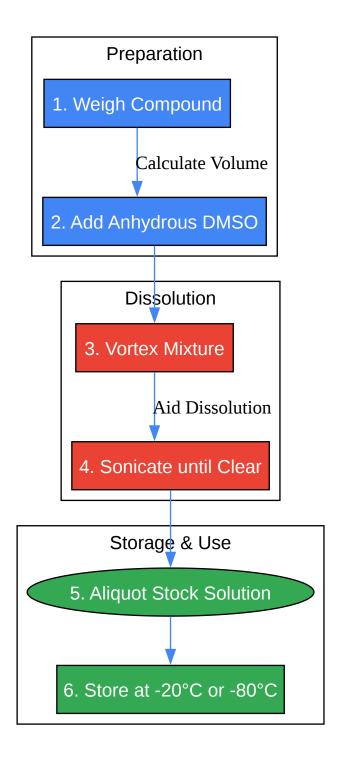
Target Concentration	Mass of CARM1-IN-3 (for 1 mL)	Molarity (mM)
1 mM	0.481 mg	1
5 mM	2.407 mg	5
10 mM	4.815 mg	10
50 mM	24.07 mg	50

Calculations are based on a molecular weight of 481.46 g/mol .

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for preparing a **CARM1-IN-3 dihydrochloride** stock solution.





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Caption: Workflow for dissolving CARM1-IN-3 dihydrochloride in DMSO.

Storage and Stability

Proper storage is crucial to maintain the stability and activity of the inhibitor.



- Powder: Store the solid compound at 4°C in a sealed container, protected from moisture.[1]
 [2]
- Stock Solutions:
 - Aliquot the DMSO stock solution into single-use volumes to avoid repeated freeze-thaw cycles, which can degrade the compound.[3][6]
 - For long-term storage, keep aliquots at -80°C for up to 6 months.
 - For short-term storage, -20°C is suitable for up to 1 month.

Application Notes for In Vitro Use

When using the DMSO stock solution in cell-based assays or other aqueous environments, consider the following:

- Preventing Precipitation: Organic compounds dissolved in DMSO may precipitate when diluted into aqueous buffers or cell culture media. To mitigate this, perform initial serial dilutions in DMSO before the final dilution into the aqueous medium.
- Final DMSO Concentration: High concentrations of DMSO can be toxic to cells. It is a general best practice to keep the final concentration of DMSO in cell culture below 0.1% (v/v) to minimize effects on cell viability and function. Always include a vehicle control (media with the same final DMSO concentration) in your experiments.
- Use in Animal Studies: For in vivo applications, specific solvent systems are often required. A
 common formulation involves a multi-component system such as 10% DMSO, 40% PEG300,
 5% Tween-80, and 45% saline to maintain solubility.[1]

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